

Application Notes and Protocols for CEP-37440

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Compound of Interest

Compound Name: CEP-37440

Cat. No.: B8055494

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Introduction

CEP-37440 is a potent, orally bioavailable, dual inhibitor of Focal Adhesion Kinase (FAK) and Anaplastic Lymphoma Kinase (ALK).^{[1][2][3][4]} It functions as an ATP-competitive inhibitor, demonstrating high selectivity and efficacy in both enzymatic and cellular assays.^[4]

Dysregulation of FAK and ALK signaling pathways is implicated in various cancers, making **CEP-37440** a valuable tool for research into tumorigenesis, cell migration, proliferation, and survival. These application notes provide detailed protocols for the dissolution and use of **CEP-37440** in experimental settings.

Chemical Properties and Storage

Property	Value
CAS Number	1391712-60-9
Molecular Formula	C ₃₀ H ₃₈ ClN ₇ O ₃
Molecular Weight	580.1 g/mol
Appearance	White solid
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year

Solubility Data

CEP-37440 is insoluble in water. The following table summarizes its solubility in common laboratory solvents. For optimal results, use of newly opened, anhydrous solvents is recommended, particularly for DMSO which is hygroscopic.

Solvent	Concentration	Notes
DMSO	≥ 9.25 mg/mL	Gentle warming may be required.
30 mg/mL		
100 mg/mL (172.38 mM)	Ultrasonic treatment is recommended.	
2.2 mg/mL (3.79 mM)	Sonication is recommended.	
10 mM		
Ethanol	≥ 11.37 mg/mL	
DMF	12 mg/mL	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	Useful for preparing aqueous working solutions.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **CEP-37440** for subsequent dilution to working concentrations for in vitro experiments.

Materials:

- **CEP-37440** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **CEP-37440** vial to room temperature before opening to prevent condensation.
- Weigh the desired amount of **CEP-37440** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).
- Vortex the solution for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes. Gentle warming can also be applied.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -80°C.

In Vitro Cell-Based Assay Protocol

Objective: To treat cultured cells with **CEP-37440** to assess its biological activity (e.g., inhibition of cell proliferation, induction of apoptosis).

Materials:

- Cultured cells of interest
- Complete cell culture medium
- **CEP-37440** stock solution (e.g., 10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)

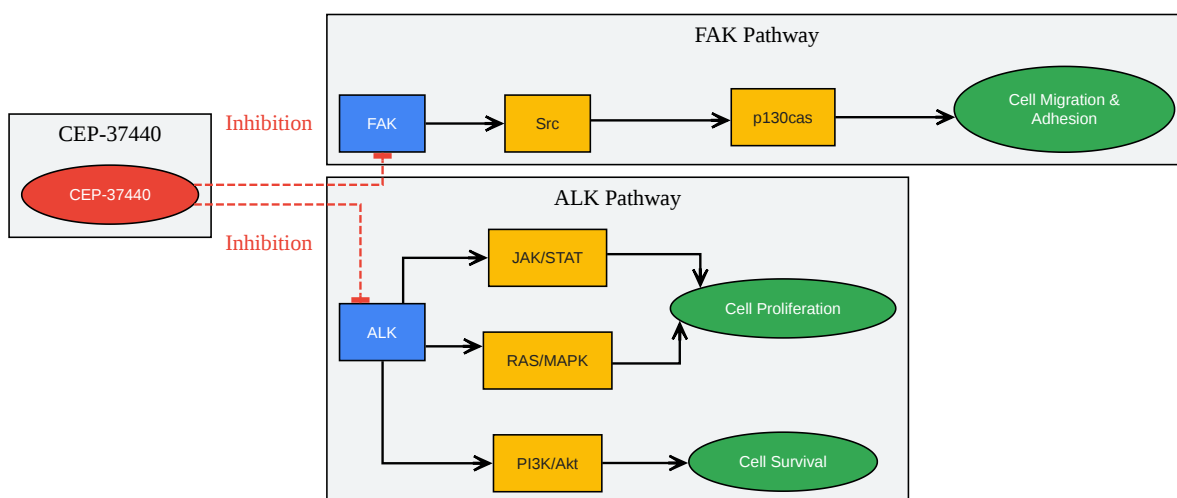
- Multi-well cell culture plates
- Appropriate assay reagents (e.g., MTS reagent for proliferation, Caspase-Glo for apoptosis)

Procedure:

- Seed cells in a multi-well plate at the desired density and allow them to adhere overnight.
- The following day, prepare serial dilutions of the **CEP-37440** stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Important: Ensure the final concentration of DMSO in the culture medium is consistent across all treatments (including the vehicle control) and is non-toxic to the cells (typically $\leq 0.1\%$).
- Remove the old medium from the cells and replace it with the medium containing the various concentrations of **CEP-37440** or the vehicle control (medium with the same concentration of DMSO).
- Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).
- At the end of the incubation period, perform the desired downstream analysis (e.g., proliferation assay, western blot for signaling pathway components, etc.).

Signaling Pathways

CEP-37440 exerts its effects by inhibiting the kinase activity of FAK and ALK, thereby disrupting their downstream signaling cascades.

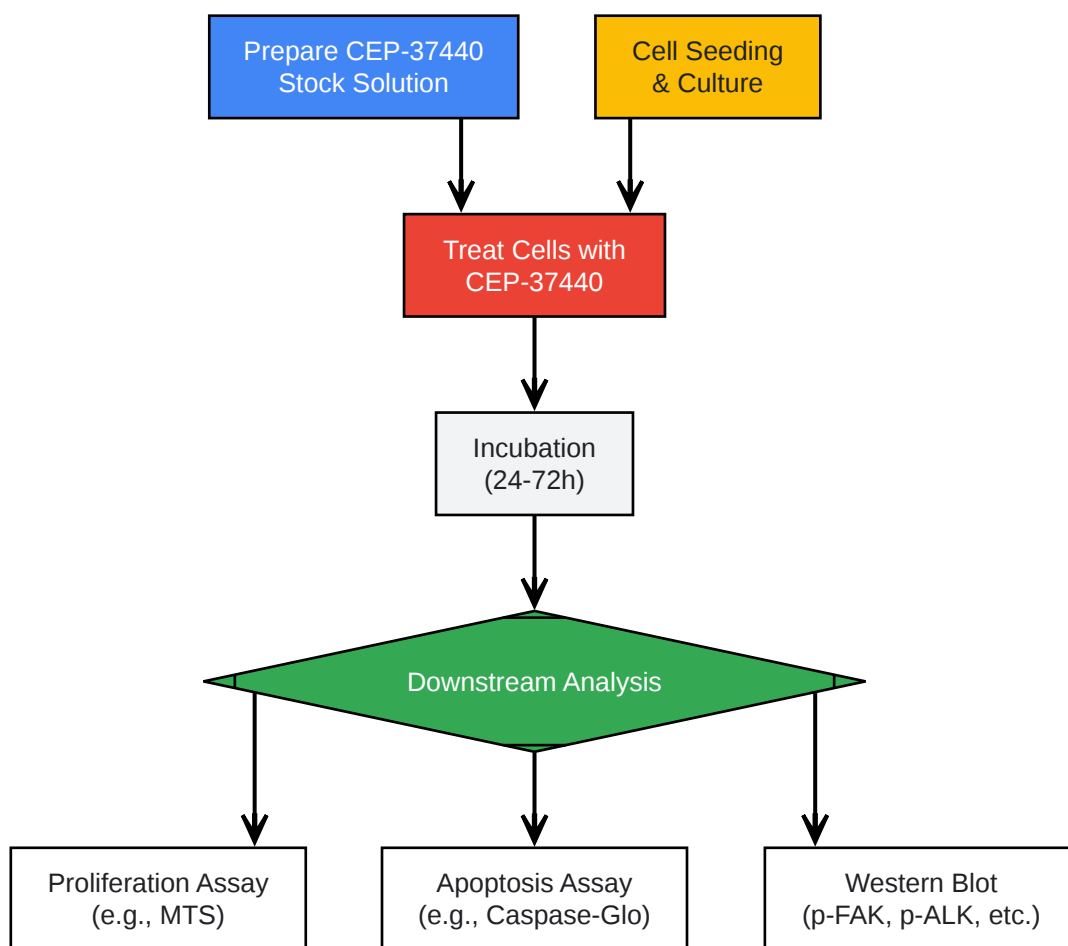


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Caption: **CEP-37440** inhibits FAK and ALK signaling pathways.

Experimental Workflow

The following diagram outlines a general workflow for investigating the effects of **CEP-37440**.



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